

3,9-Diazaspiro[5.5]undecan-2-one CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,9-Diazaspiro[5.5]undecan-2-one

Cat. No.: B1324301

[Get Quote](#)

3,9-Diazaspiro[5.5]undecan-2-one: A Technical Overview

This technical guide provides an overview of the chemical properties of **3,9-Diazaspiro[5.5]undecan-2-one**, a heterocyclic building block with potential applications in medicinal chemistry and materials science. This document is intended for researchers, scientists, and professionals in drug development and related fields.

Core Chemical Identifiers

The fundamental identifiers for **3,9-Diazaspiro[5.5]undecan-2-one** are its CAS number and molecular weight. The Chemical Abstracts Service (CAS) number is a unique numerical identifier assigned to every chemical substance, ensuring unambiguous identification in literature and databases.

Property	Value
CAS Number	867006-20-0
Molecular Weight	168.24 g/mol

Physicochemical Properties

A summary of the key physicochemical properties of **3,9-Diazaspiro[5.5]undecan-2-one** is presented below. These properties are crucial for understanding the compound's behavior in various chemical and biological systems.

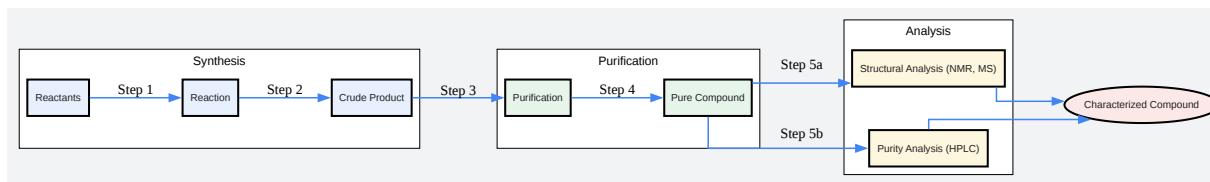
Property	Value	Source
Molecular Formula	C9H16N2O	[1]
EINECS	Not available	[1]
MOL File	867006-20-0.mol	[1]

Experimental Data and Protocols

Currently, publicly available literature from the conducted searches does not provide detailed experimental protocols, such as synthesis or purification methods, for **3,9-Diazaspiro[5.5]undecan-2-one**. Furthermore, no information regarding its biological activity, including involvement in specific signaling pathways, has been identified in the initial search results.

Representative Chemical Workflow

While specific experimental workflows for **3,9-Diazaspiro[5.5]undecan-2-one** were not found, the following diagram illustrates a generalized workflow for the synthesis and analysis of a chemical compound. This serves as a conceptual representation of the processes that would be involved.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for chemical synthesis, purification, and analysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3,9-Diazaspiro[5.5]undecan-2-one CAS#: 867006-20-0 [m.chemicalbook.com]
- To cite this document: BenchChem. [3,9-Diazaspiro[5.5]undecan-2-one CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1324301#3-9-diazaspiro-5-5-undecan-2-one-cas-number-and-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com